

2,6-Diaminopyridine chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Diaminopyridine

Cat. No.: B123231

[Get Quote](#)

2,6-Diaminopyridine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,6-Diaminopyridine (DAP) is a versatile heterocyclic organic compound with significant applications in medicinal chemistry, materials science, and chemical synthesis. This technical guide provides an in-depth overview of the core chemical properties, structural features, and common synthetic methodologies of **2,6-diaminopyridine**. Quantitative data is presented in structured tables for ease of reference, and a detailed experimental protocol for a common synthesis route is provided. This document aims to serve as a comprehensive resource for professionals utilizing **2,6-diaminopyridine** in their research and development endeavors.

Chemical Properties and Structure

2,6-Diaminopyridine is a white to beige crystalline solid at room temperature.^[1] Its structure consists of a pyridine ring with two amino groups substituted at the 2 and 6 positions. This arrangement of electron-donating amino groups on the pyridine ring significantly influences its chemical reactivity and physical properties.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,6-diaminopyridine** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₅ H ₇ N ₃	[2]
Molecular Weight	109.13 g/mol	[2]
Melting Point	117-122 °C	[3][4]
Boiling Point	285 °C	
pKa	6.13 ± 0.24	
Solubility in Water	180 g/L	
Flash Point	155 °C	
Appearance	Beige to dark brown-gray flakes or crystalline powder	

Structural and Spectroscopic Data

The structural characteristics of **2,6-diaminopyridine** have been elucidated through various spectroscopic and crystallographic techniques.

Crystal Structure:

The crystal structure of **2,6-diaminopyridine** has been determined by X-ray crystallography. In the solid state, the molecule exhibits significant pyramidalization of the amino nitrogen atoms. The crystal structure of the 2,6-diaminopyridinium chloride salt shows that the cation is protonated at the pyridine nitrogen atom.

Crystal System Parameter	Value	Reference
Space Group	P b c a	
a	5.1217 Å	
b	9.8397 Å	
c	21.914 Å	
α	90°	
β	90°	
γ	90°	

Spectroscopic Data:

- ¹H NMR: The proton NMR spectrum of **2,6-diaminopyridine** has been recorded and is available in spectral databases.
- ¹³C NMR: The carbon-13 NMR spectrum is also available and provides information on the carbon framework of the molecule.
- IR Spectroscopy: Infrared spectroscopy can be used to identify the characteristic vibrational frequencies of the amino groups and the pyridine ring.
- UV-Vis Spectroscopy: The UV-visible spectrum of **2,6-diaminopyridine** shows absorption peaks at approximately 244 nm and 308 nm.

Synthesis of 2,6-Diaminopyridine

Several synthetic routes to **2,6-diaminopyridine** have been developed, with the Chichibabin reaction and the amination of dihalopyridines being the most common.

Chichibabin Reaction

The Chichibabin reaction involves the direct amination of pyridine using sodium amide. This method can be adapted to produce **2,6-diaminopyridine**.

Experimental Protocol: Synthesis of **2,6-Diaminopyridine** via Chichibabin Reaction

- Materials:
 - Sodium amide
 - Pyridine
 - Organic solvent (e.g., C8-C12 aromatic hydrocarbon or diphenyl ether)
 - Phase-transfer catalyst (e.g., C6-C9 aromatic amine or C2-C6 fatty alcohol amine)
 - Water
- Procedure:
 - In a reaction vessel, heat a mixture of sodium amide, the organic solvent, and the phase-transfer catalyst to 140-220 °C under an inert atmosphere.
 - Slowly add pyridine to the reaction mixture over a period of 0.5-3 hours while maintaining the temperature.
 - Allow the Chichibabin reaction to proceed for 3-10 hours.
 - After the reaction is complete, cool the mixture to 50-100 °C.
 - Carefully add water to hydrolyze the reaction mixture.
 - Cool the mixture to 5-40 °C to induce crystallization of the product.
 - Collect the **2,6-diaminopyridine** crystals by filtration.
 - The crude product can be further purified by recrystallization from a suitable solvent like toluene.

Amination of Dihalopyridines

Another common method involves the substitution of halogens from a dihalopyridine with amino groups. For example, 2,6-dichloropyridine or 2,6-dibromopyridine can be reacted with

ammonia in the presence of a copper catalyst.

Experimental Protocol: Synthesis from 2,6-Dichloropyridine

- Materials:
 - 2,6-Dichloropyridine
 - Aqueous ammonia (30% by weight)
 - Copper(I) iodide (CuI)
 - Ammonium acetate
 - Liquid ammonia
 - Nitrogen gas
- Procedure:
 - In a 600 mL autoclave equipped with a gas entrapment stirrer, add a solution of 5 g of CuI in 120 g of aqueous ammonia.
 - To this mixture, add 77 g of ammonium acetate and 60 g of 2,6-dichloropyridine.
 - Purge the autoclave with nitrogen gas.
 - Add 24 g of liquid ammonia to the autoclave.
 - Heat the reaction mixture to 150°C for 8 hours with stirring.
 - Monitor the pressure throughout the reaction.
 - After the reaction is complete, allow the mixture to cool to room temperature and bring the pressure back to atmospheric pressure.
 - The resulting **2,6-diaminopyridine** can then be purified.

Applications in Drug Development and Research

2,6-Diaminopyridine serves as a crucial intermediate in the synthesis of various pharmaceutical compounds and is a valuable building block in medicinal chemistry.

- **Pharmaceutical Intermediate:** It is a key precursor in the production of the urinary tract analgesic phenazopyridine.
- **Antiviral and Antitumor Agents:** Derivatives of **2,6-diaminopyridine** have been synthesized and investigated for their potential antitumor and antiviral activities.
- **Coordination Chemistry:** The nitrogen atoms in **2,6-diaminopyridine** can coordinate with metal ions, making it a useful ligand in the synthesis of metal complexes with potential catalytic or therapeutic applications.
- **Molecular Sensing:** Its derivatives can be used as molecular sensors for the detection of nucleic acid bases.

Safety and Handling

2,6-Diaminopyridine is toxic if swallowed and causes skin and serious eye irritation. It may also cause respiratory irritation. Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a chemical fume hood. Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Logical Workflow for Synthesis

The following diagram illustrates a generalized workflow for the synthesis and purification of **2,6-diaminopyridine**.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of **2,6-diaminopyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. 2,6-Diaminopyridine | C₅H₇N₃ | CID 8861 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,6-Diaminopyridine CAS#: 141-86-6 [m.chemicalbook.com]
- 4. 141-86-6 CAS MSDS (2,6-Diaminopyridine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- To cite this document: BenchChem. [2,6-Diaminopyridine chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123231#2-6-diaminopyridine-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com